

# Lanabecestat: A Technical Guide to a BACE1 Inhibitor

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## Compound of Interest

Compound Name: *Lanabecestat*

Cat. No.: *B602830*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the BACE1 inhibitor, **Lanabecestat**. The document details its synonyms, mechanism of action, quantitative data from preclinical and clinical studies, and detailed experimental protocols.

## Synonyms and Identifiers for Lanabecestat

**Lanabecestat** has been identified by several names and codes throughout its development. These are crucial for comprehensively searching databases and literature.

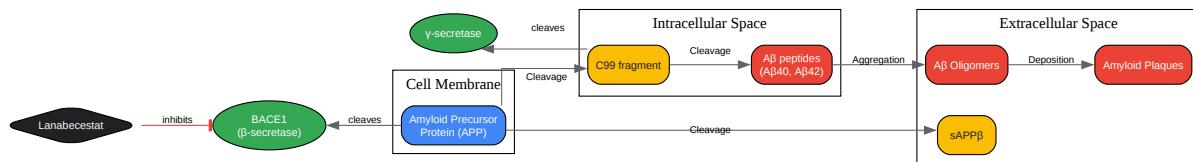
Identifier Type	Identifier
Primary Name	Lanabecestat
Developmental Codes	AZD3293, LY3314814[1]
Chemical Name	(1R,1'R,4R)-4-methoxy-5"-methyl-6'-(5-(prop-1-yn-1-yl)pyridin-3-yl)-3'H-dispiro[cyclohexane-1,2'-indene-1',2"-imidazol]-4"-amine
CAS Number	1383982-64-6
UNII	X8SPJ492VF
DrugBank ID	DB14814

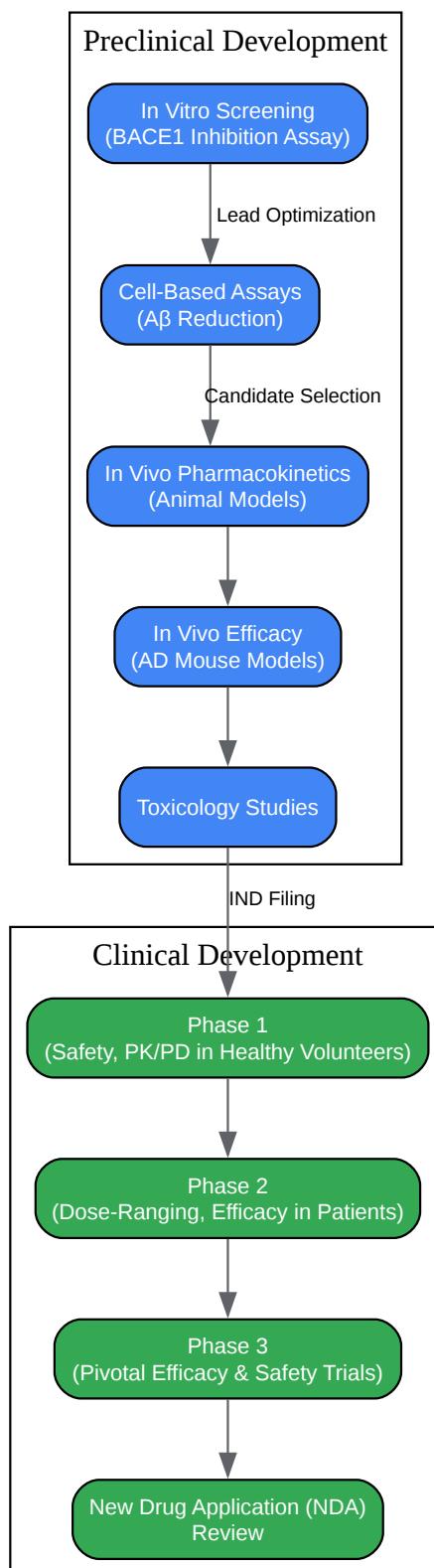
## Core Mechanism of Action: BACE1 Inhibition

**Lanabecestat** is a potent, orally bioavailable small-molecule inhibitor of the beta-site amyloid precursor protein cleaving enzyme 1 (BACE1). BACE1 is the rate-limiting enzyme in the amyloidogenic pathway, which is responsible for the production of amyloid-beta (A $\beta$ ) peptides, the primary component of amyloid plaques in Alzheimer's disease.<sup>[2]</sup> By inhibiting BACE1, **Lanabecestat** reduces the cleavage of the amyloid precursor protein (APP) into the A $\beta$  fragment, thereby decreasing the production of A $\beta$  peptides.<sup>[1]</sup>

## The BACE1 Signaling Pathway in Alzheimer's Disease

The following diagram illustrates the canonical amyloidogenic pathway and the role of BACE1, which is the target of **Lanabecestat**.



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## References

- 1. [alzforum.org](https://alzforum.org) [alzforum.org]
- 2. Efficacy and Safety of Lanabecestat for Treatment of Early and Mild Alzheimer Disease: The AMARANTH and DAYBREAK-ALZ Randomized Clinical Trials - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Lanabecestat: A Technical Guide to a BACE1 Inhibitor]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b602830#synonyms-for-bace1-inhibitor-lanabecestat\]](https://www.benchchem.com/product/b602830#synonyms-for-bace1-inhibitor-lanabecestat)

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